

An In-depth Technical Guide on 2-Imino-1,3-Thiazine Derivatives

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-methyl-6H-1,3-thiazin-2-imine

Cat. No.: B141329

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For the attention of: Researchers, scientists, and drug development professionals.

Preamble: This document provides a comprehensive overview of the synthesis, chemical properties, and potential biological activities of 2-imino-1,3-thiazine derivatives. It has been compiled to serve as a technical resource for researchers and professionals engaged in drug discovery and development. Due to a notable scarcity of specific published data for **3-methyl-6H-1,3-thiazin-2-imine** (CAS Number: 153068-60-1), this guide will focus on the broader class of 2-imino-1,3-thiazine compounds, drawing upon available scientific literature to provide a foundational understanding of this chemical scaffold.

Introduction to 2-Imino-1,3-Thiazine Derivatives

The 1,3-thiazine core is a six-membered heterocyclic ring containing a nitrogen and a sulfur atom at positions 1 and 3, respectively. The 2-imino-1,3-thiazine scaffold, characterized by an exocyclic imine group at the second position, has garnered significant interest in medicinal chemistry. This interest stems from the diverse pharmacological activities exhibited by its derivatives, positioning them as promising candidates for the development of novel therapeutic agents.^{[1][2]} The structural versatility of this scaffold allows for a wide range of substitutions, enabling the fine-tuning of physicochemical properties and biological activities.

Physicochemical Properties

While experimental data for **3-methyl-6H-1,3-thiazin-2-imine** is not readily available, computed properties from databases like PubChem offer some insight into its general

characteristics.[3] These properties are crucial for predicting the compound's behavior in biological systems and for guiding further research.

Table 1: Computed Physicochemical Properties of **3-methyl-6H-1,3-thiazin-2-imine**[3]

Property	Value
Molecular Formula	C ₅ H ₈ N ₂ S
Molecular Weight	128.20 g/mol
XLogP3	0.8
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	2
Rotatable Bond Count	0
Exact Mass	128.040819 g/mol
Topological Polar Surface Area	52.4 Å ²
Heavy Atom Count	8
Complexity	130

Synthesis of 2-Imino-1,3-Thiazine Derivatives

Several synthetic strategies have been developed for the preparation of 2-imino-1,3-thiazine derivatives. A prevalent and versatile method involves the cyclocondensation of α,β -unsaturated ketones (chalcones) with thiourea in the presence of a base.[4] This approach allows for the introduction of diverse substituents on the thiazine ring, facilitating the creation of compound libraries for structure-activity relationship (SAR) studies.

General Experimental Protocol for Synthesis via Chalcone Cyclization

This protocol is a generalized procedure based on common methods reported in the literature for the synthesis of 2-imino-1,3-thiazine derivatives.[4]

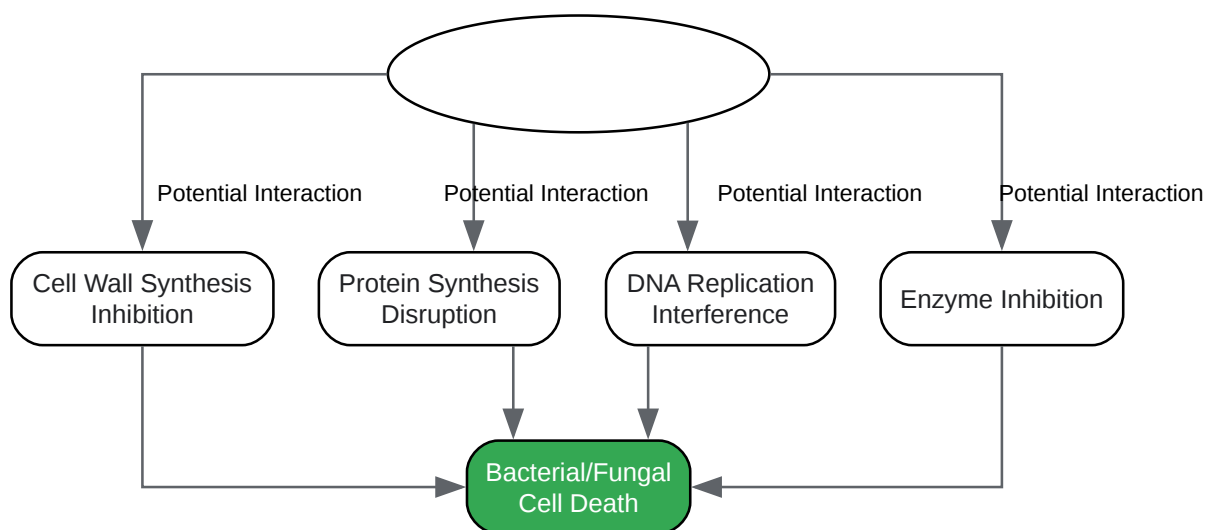
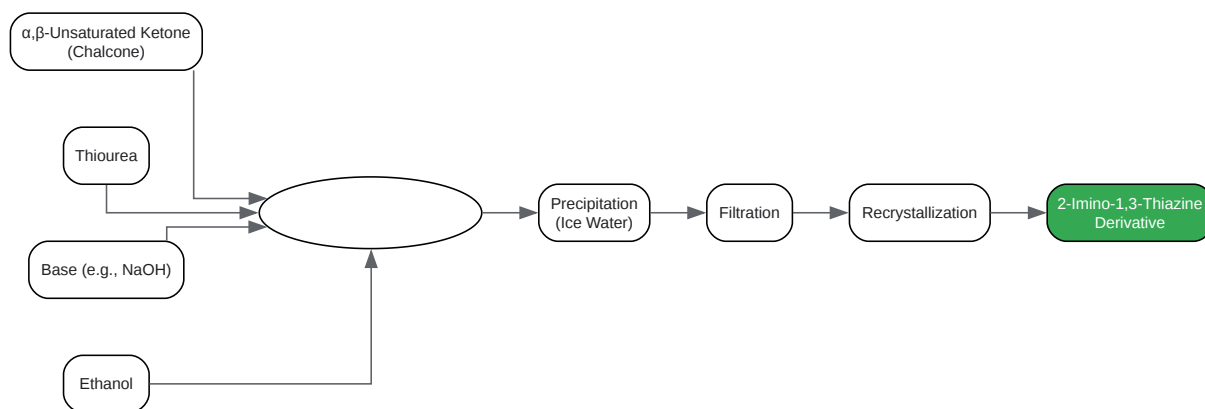
Materials:

- Substituted α,β -unsaturated ketone (chalcone)
- Thiourea
- Ethanol
- Sodium hydroxide (or other suitable base)
- Round-bottom flask
- Reflux condenser
- Stirring apparatus
- Filtration apparatus
- Recrystallization solvent (e.g., ethanol)

Procedure:

- Dissolve the substituted chalcone (1 equivalent) and thiourea (1-1.2 equivalents) in ethanol in a round-bottom flask.
- Add a catalytic amount of a base, such as sodium hydroxide.
- Heat the reaction mixture to reflux and maintain for a period of 3-6 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Pour the mixture into ice-cold water to precipitate the crude product.
- Collect the solid product by filtration and wash with cold water.
- Purify the crude product by recrystallization from a suitable solvent, such as ethanol, to yield the desired 2-imino-1,3-thiazine derivative.

Workflow for the Synthesis of 2-Imino-1,3-Thiazine Derivatives



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- To cite this document: BenchChem. [An In-depth Technical Guide on 2-Imino-1,3-Thiazine Derivatives]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b141329#3-methyl-6h-1-3-thiazin-2-imine-cas-number-153068-60-1]

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